Section 1: Mechanistic FAQs – The Causality of N-Oxide Formation

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Compound of Interest

Compound Name:	*Tetracaine N-Oxide*
CAS No.:	*55750-02-2*
Cat. No.:	*B3179471*

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Q1: Why is Tetracaine highly susceptible to N-Oxide formation, and how does pH govern this specific degradation pathway? A: Tetracaine contains a tertiary amine group on its aliphatic chain (2-(dimethylamino)ethyl moiety). The formation of **Tetracaine N-Oxide** is driven by the direct nucleophilic attack of the lone pair of electrons on this nitrogen atom against electrophilic oxidants (such as hydrogen peroxide, dissolved oxygen, or trace peroxides in excipients) [1].

The pH of the microenvironment acts as the primary thermodynamic switch for this reaction.

- At acidic pH (e.g., pH < 5.0): The tertiary amine is protonated, forming a stable quaternary ammonium-like cation. The critical lone pair of electrons is tied up in the N-H bond, rendering the nitrogen sterically and electronically unavailable for nucleophilic attack. Oxidation is effectively halted [2].

- At alkaline or neutral pH (e.g., pH > 7.0): The amine exists predominantly in its free base form. The lone pair is exposed and highly reactive, leading to rapid N-oxidation in the presence of even trace reactive oxygen species (ROS) [3].

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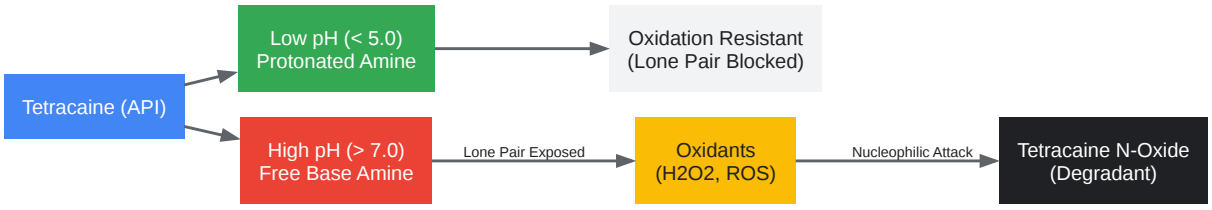
Q2: If lowering the pH prevents N-Oxide formation, why can't I just formulate Tetracaine at pH 2.0? A: While extreme acidic conditions protect the tertiary amine from oxidation, Tetracaine is an ester-type local anesthetic. Ester hydrolysis is both acid- and base-catalyzed, presenting a classic V-shaped pH-rate degradation profile [1]. At pH 2.0, you will rapidly hydrolyze the ester linkage, yielding 4-(butylamino)benzoic acid (4-BABA) and 2-(dimethylamino)ethanol. Formulation scientists must target the "valley" of the pH-rate profile—typically between pH 3.5 and 5.0—where the amine remains sufficiently protonated to resist oxidation, but the hydronium ion concentration is not high enough to aggressively catalyze ester hydrolysis.



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pH-dependent structural state and oxidation susceptibility of Tetracaine.

Section 2: Troubleshooting Guide for Stability Failures

Issue: Unexplained spikes in **Tetracaine N-Oxide** during accelerated stability testing (40°C / 75% RH).

- Root Cause 1: Excipient Incompatibility (Trace Peroxides). Polymeric excipients like Polyethylene Glycol (PEG) or Polysorbates autoxidize over time, generating trace hydroperoxides [2]. If the formulation pH drifts upward, these peroxides will rapidly convert the exposed Tetracaine free base into the N-oxide.
    - Corrective Action: Screen excipients for peroxide value (PV) prior to formulation. Introduce a chelating agent (e.g., EDTA) to sequester trace transition metals that catalyze peroxide formation, or add an antioxidant (e.g., sodium metabisulfite).

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- Root Cause 2: Microenvironmental pH Drift. In solid oral or topical dosage forms, moisture ingress during accelerated stability can create localized aqueous microenvironments where the pH exceeds the pKa of the tertiary amine.
    - Corrective Action: Incorporate a solid-state buffering agent (e.g., citric acid/sodium citrate) to lock the microenvironmental pH below 5.0, ensuring the amine remains protonated even if moisture is absorbed.

Quantitative Degradation Matrix

To assist in rapid root-cause analysis, compare your observed impurity profiles against this established degradation matrix:

Stress Condition	Dominant Degradation Pathway	Primary Degradant Detected	Kinetic Driver
Alkaline (pH > 8.0)	Base-Catalyzed Hydrolysis	4-BABA + 2-(dimethylamino)ethanol	Hydroxide nucleophilic attack on ester carbonyl.
Acidic (pH < 2.0)	Acid-Catalyzed Hydrolysis	4-BABA + 2-(dimethylamino)ethanol	Hydronium activation of ester carbonyl.
Oxidative (pH > 7.0)	N-Oxidation	Tetracaine N-Oxide	Free base lone pair nucleophilic attack on ROS.
Oxidative (pH < 4.0)	Suppressed Oxidation	Minimal N-Oxide	Protonation blocks lone pair availability.

Section 3: Self-Validating Experimental Protocols

To accurately quantify **Tetracaine N-Oxide** and distinguish it from ESI-source artifacts, utilize the following UHPLC-Q-TOF-MS methodology [4]. This protocol includes built-in controls to ensure analytical trustworthiness.

Protocol: UHPLC-Q-TOF-MS Profiling of Tetracaine Degradants

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- Step 1: Sample Preparation & Self-Validating Controls
  - Test Sample: 1.0 mg/mL Tetracaine HCl in 10 mM Ammonium Acetate buffer (adjusted to target pH).
  - Oxidative Stress: Add 3% H2O2 to the test sample. Incubate at room temperature for 2 hours.
  - Critical Control (Artifact Validation): Prepare a parallel sample without H2O2. N-oxides can sometimes form artificially in the heated electrospray ionization (ESI) source. If the N-oxide peak appears in the control, lower the ESI capillary temperature or desolvation gas temperature.
- Step 2: Chromatographic Separation
  - Column: Agilent Poroshell 120 EC-C18 (4.6 × 100 mm, 2.7 µm) to ensure high resolution of polar degradants.
  - Mobile Phase A: 10 mM Ammonium Acetate containing 0.1% Formic Acid (pH ~3.2). Note: The acidic mobile phase ensures sharp peak shapes for the amines.
  - Mobile Phase B: 100% Acetonitrile.
  - Gradient: 5% B to 60% B over 15 minutes. Flow rate: 1.0 mL/min.
- Step 3: Mass Spectrometry Detection
  - Operate the Q-TOF-MS in positive ESI mode.
  - Extract the exact mass for Tetracaine ([M+H]+ m/z 265.1916) and **Tetracaine N-Oxide** ([M+H]+ m/z 281.1865).
- Step 4: Structural Elucidation
  - Confirm the N-oxide structure by analyzing the MS/MS fragmentation. The N-oxide will characteristically lose oxygen (-16 Da) or a hydroxyl radical (-17 Da) during collision-induced dissociation (CID), a hallmark of aliphatic N-oxides.

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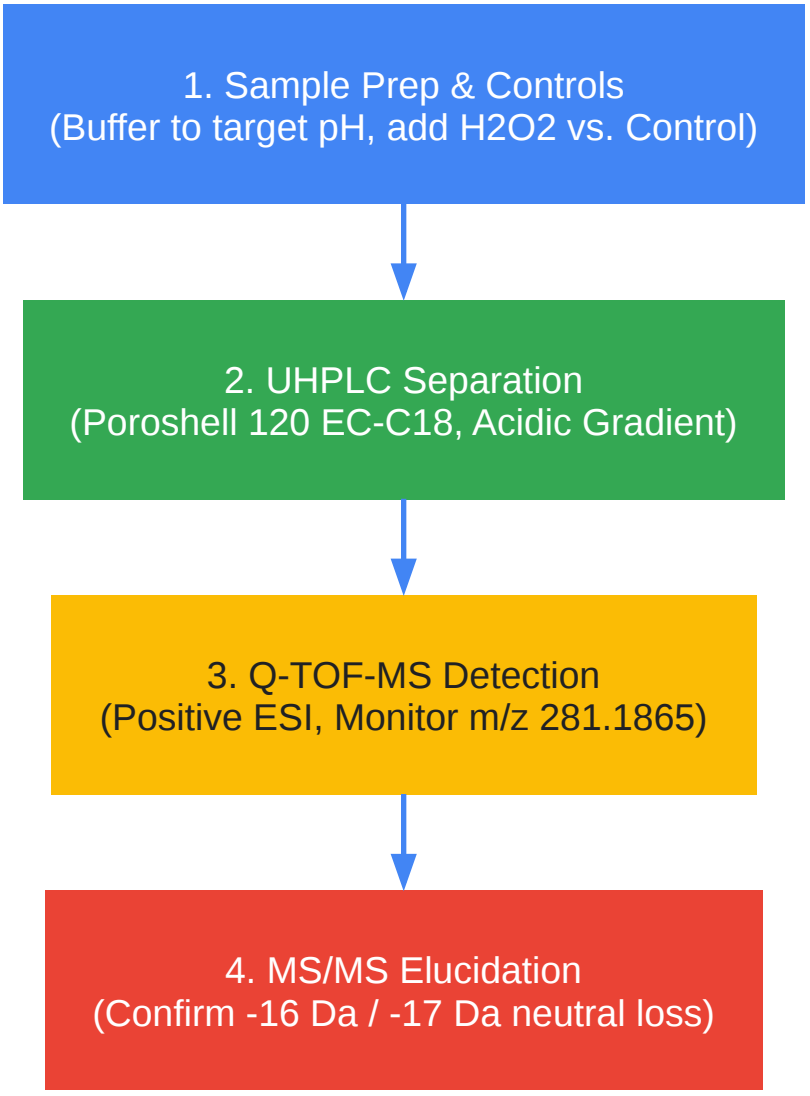

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UHPLC-Q-TOF-MS workflow for profiling Tetracaine degradation products.

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